

Reference Standard Qualification Guide: (Tetrahydro-furan-2-ylmethyl)-urea

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

Cat. No.: B1273976

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Executive Summary

Analyte: 1-[(Tetrahydrofuran-2-yl)methyl]urea (CAS: 38336-10-6) Role: Critical intermediate in pharmaceutical synthesis; potential degradation impurity. The Challenge: Unlike common APIs, Certified Reference Materials (CRMs) for this specific intermediate are rarely available off-the-shelf. Researchers often rely on "Research Grade" commercial reagents (purity ~95%), which introduces significant risk into quantitative assays.

This guide objectively compares the analytical performance of Commercial Research Grade Materials against a rigorously characterized In-House Qualified Reference Standard. It details the protocol to elevate a commercial reagent to a Primary Reference Standard using orthogonal analytical methods.

Part 1: Comparative Analysis – The Hierarchy of Standards

In drug development, the "standard" is the ruler by which all other data is measured. Using a commercial reagent without further qualification is akin to using a ruler with variable spacing.

Performance Matrix: Commercial vs. Qualified Standards

Feature	Option A: Commercial Research Grade (e.g., Sigma, TCI)	Option B: In-House Qualified Primary Standard (The Gold Standard)	Option C: Secondary Working Standard
Purity Claim	>95.0% or >98.0% (Area %)	Assigned Potency % (w/w) (e.g., 99.4% ± 0.3)	Traced to Primary Standard
Traceability	Vendor CoA only (often insufficient for GMP)	Absolute Methods (qNMR, Mass Balance)	Comparative HPLC vs. Primary
Water/Solvent	Rarely quantified; "Loss on Drying" only	Specific Quantification (KF Titration + GC- HS)	Periodically monitoring water
Stability	Unknown/Generic expiry	Stress-tested (Hygroscopicity defined)	Real-time stability monitoring
Risk Profile	High: Unknown impurities may co- elute.	Low: Orthogonal validation rules out bias.	Medium: Dependent on Primary integrity.
Use Case	Early discovery screening only.	GMP Release Testing, Impurity Quantification.	Routine QC analysis. [1]

Data Insight: The "Purity Trap"

Commercial CoAs often report purity by HPLC Area %. This is misleading for urea derivatives because:

- UV Bias: Urea chromophores are weak; aromatic impurities may have 100x higher response factors, skewing area % down, or non-UV active salts may be invisible, skewing area % up.

- Hygroscopicity: **(Tetrahydro-furan-2-ylmethyl)-urea** can absorb atmospheric moisture. A sample may be 99% pure by HPLC but only 90% potent due to 9% water content.

Conclusion: Commercial material must undergo the Qualification Protocol (Part 3) to serve as a reliable reference.

Part 2: Technical Deep Dive – Analytical Methodologies

To characterize **(Tetrahydro-furan-2-ylmethyl)-urea**, we employ an Orthogonal Strategy combining Separation (HPLC) and Absolute Quantification (qNMR).

Chromatographic Purity (HPLC-UV/CAD)

Rationale: Detects organic impurities.[1] A Charged Aerosol Detector (CAD) is recommended alongside UV because the urea and tetrahydrofuran moieties have weak UV absorbance, while potential synthetic precursors (amines) may lack chromophores entirely.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase:
 - A: 0.1% H_3PO_4 in Water (suppresses silanol activity).
 - B: Acetonitrile.
- Gradient: 5% B to 90% B over 15 mins.
- Detection: UV at 210 nm (low selectivity, high noise) AND CAD (universal).

Absolute Potency via qNMR (The "Truth" Method)

Rationale: Quantitative NMR (qNMR) measures the molar ratio of the analyte to a NIST-traceable internal standard (e.g., Maleic Acid or TCNB). It is independent of UV response factors.

- Solvent: DMSO-d_6 (prevents exchange of urea protons).

- Target Signals: The methylene protons (-CH₂-) adjacent to the urea nitrogen (approx. 3.0 ppm) or the methine proton of the THF ring. Avoid urea -NH protons as they broaden due to exchange.

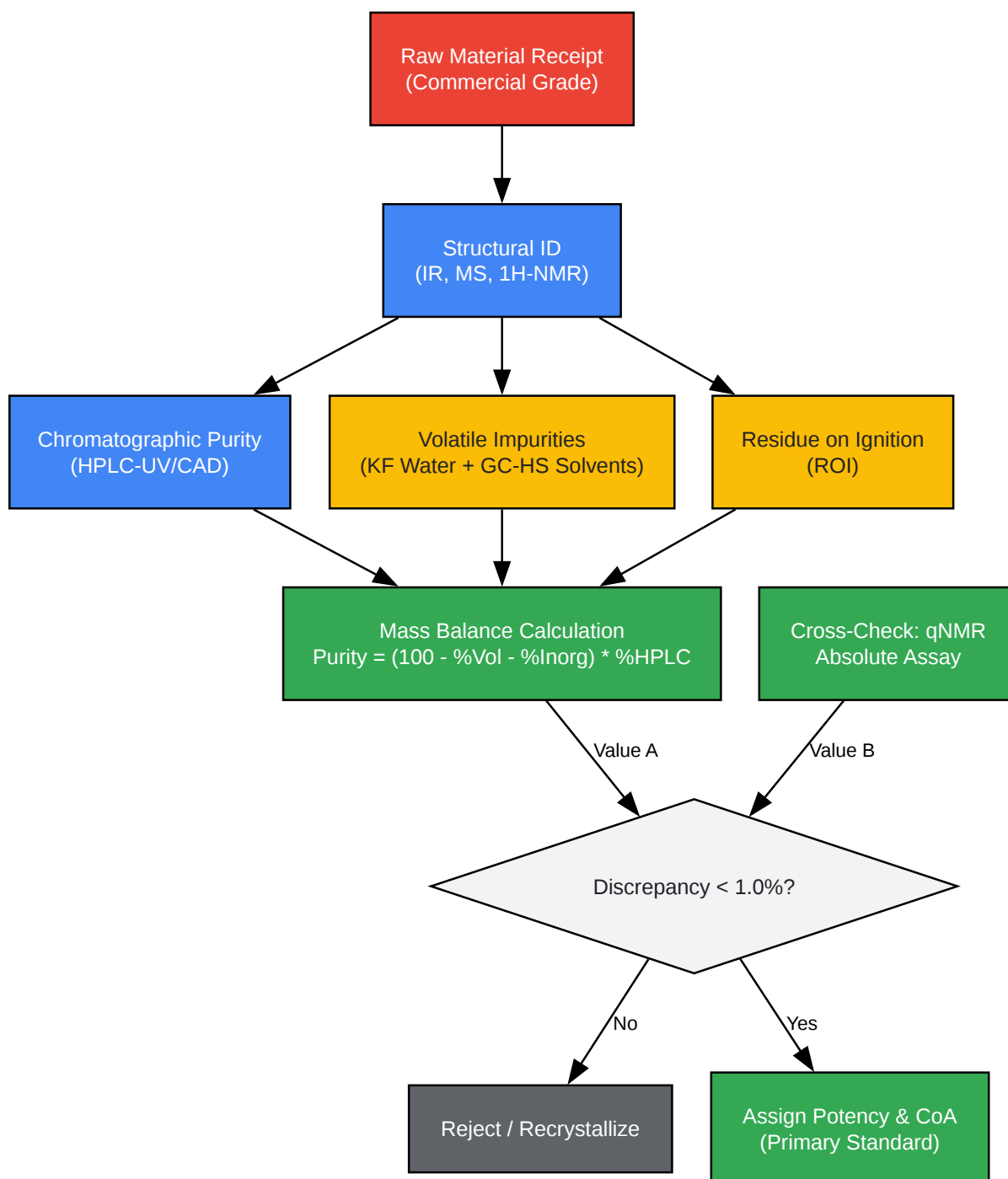
Volatile Content (KF & TGA)

- Karl Fischer (KF): Coulometric titration is essential. Urea derivatives are often hygroscopic.
- TGA (Thermogravimetric Analysis): Confirms loss of volatiles (solvents/water) matches KF + GC-HS data.

Part 3: The Self-Validating Qualification Protocol

This protocol transforms a "Research Grade" bottle into a "Primary Reference Standard."

Workflow Diagram (DOT)



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Caption: Figure 1. Orthogonal qualification workflow ensuring mass balance (HPLC/Volatiles) aligns with absolute assay (qNMR).

Step-by-Step Methodology

Step 1: Structural Confirmation

- Mass Spectrometry: Infuse 10 µg/mL solution (MeOH/Water) into ESI-MS (+). Confirm parent ion

Da.

- ¹H-NMR: Dissolve ~10 mg in DMSO-d₆. Verify integral ratios:
 - THF ring protons (multiplets, 1.4–4.0 ppm).
 - Urea -NH₂ (broad singlet, ~5.5 ppm).
 - Urea -NH- (broad triplet, ~6.2 ppm).

Step 2: Impurity Profiling (Mass Balance Approach)

Quantify all non-analyte mass.

- Protocol:
 - Run HPLC-UV/CAD (Method described in Part 2). Calculate % Impurities ().
 - Run Karl Fischer Titration. Calculate % Water ().
 - Run Residue on Ignition (ROI). Calculate % Inorganic Residue ().
 - Mass Balance Equation:

Step 3: qNMR Cross-Validation

- Protocol:

- Weigh ~20 mg of Analyte and ~15 mg of Internal Standard (Maleic Acid, TraceCERT®) into the same vial. Precision weighing (± 0.01 mg) is critical.
- Dissolve in 1 mL DMSO-d6.
- Acquire ^1H -NMR with long relaxation delay (, typically 30s) to ensure full relaxation.
- Calculate potency based on molar ratios.

Step 4: Final Assignment

Compare

and

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- If difference is $< 1.0\%$, average the values or use the Mass Balance value (as it is often more precise).
- Generate a Certificate of Analysis (CoA) stating the "As-Is" Potency.

Part 4: Stability & Handling Guidelines

(Tetrahydro-furan-2-ylmethyl)-urea contains a urea linkage and an ether ring.

- Hygroscopicity: Urea derivatives are prone to moisture uptake.
 - Recommendation: Store primary standards in a desiccator at 2-8°C. Equilibrate to room temperature before opening to prevent condensation.
- Thermal Instability: Urea can hydrolyze to release ammonia upon heating.
 - Recommendation: Avoid drying ovens $>40^\circ\text{C}$. Use vacuum desiccation over if drying is needed.

- Recertification: Re-test water content (KF) every 6 months. If water increases >0.5%, recalculate the "As-Is" potency.

References

- Sigma-Aldrich. 1-((Tetrahydrofuran-2-yl)methyl)urea Product Specification. [Link](#)
- ICH Guidelines. Q7 Good Manufacturing Practice Guide for Active Pharmaceutical Ingredients. (Section 11.1: Reference Standards). [Link](#)
- FDA Guidance. Analytical Procedures and Methods Validation for Drugs and Biologics. [Link](#)
- PubChem. 1-Methyl-3-(tetrahydro-3-furylmethyl)urea (Related Structure & Properties). [Link](#)
- NIST Chemistry WebBook. Tetrahydrofuran derivatives thermochemistry. [Link](#)[2]

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Sources

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- 2. Furan, tetrahydro-2-methyl- [webbook.nist.gov]
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